

# Hexamethyl Tungsten: A Comprehensive Technical Guide on its Physical Properties

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## Compound of Interest

Compound Name: *Hexamethyl tungsten*

Cat. No.: *B1219911*

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## Introduction

**Hexamethyl tungsten**, with the chemical formula  $W(CH_3)_6$ , is a remarkable organometallic compound that has garnered significant interest due to its unique molecular structure and reactivity.<sup>[1][2]</sup> First synthesized in 1973 by Wilkinson and Shortland, it is a volatile, red crystalline solid at room temperature.<sup>[2][3]</sup> This technical guide provides an in-depth overview of the core physical properties of **hexamethyl tungsten**, offering valuable data and procedural insights for professionals in research and development.

## Core Physical Properties

The physical characteristics of **hexamethyl tungsten** are summarized in the table below, providing a clear and concise reference for laboratory use.

Property	Value	Source
Chemical Formula	C <sub>6</sub> H <sub>18</sub> W	[4][5]
Molecular Weight	274.05 g/mol	[5]
Appearance	Red crystalline solid	[1][6]
Melting Point	Approximately 30 °C (decomposes)	[1]
Boiling Point	Decomposes at room temperature; does not have a defined boiling point at atmospheric pressure.	[1][7]
Sublimation	Readily sublimates at -30 °C under vacuum (10 <sup>-2</sup> Torr).	[1]
Decomposition Temperature	Decomposes at room temperature, releasing methane and trace amounts of ethane.	[1][7]
Solubility	Extremely soluble in petroleum, aromatic hydrocarbons, ethers, carbon disulfide, and carbon tetrachloride.	[1][6]
Vapor Pressure	Highly volatile, but specific vapor pressure data is limited due to its instability.	[6]
Molecular Shape	Distorted trigonal prismatic	[1][6]

## Molecular Structure and Bonding

One of the most fascinating aspects of **hexamethyl tungsten** is its distorted trigonal prismatic molecular geometry, a departure from the more common octahedral shape for six-coordinate

organometallic compounds.[1][6] This unique structure has been a subject of considerable study and has been elucidated through various experimental and computational methods.

## Experimental Determination of Molecular Structure

The definitive structure of **hexamethyl tungsten** was determined through low-temperature single-crystal X-ray diffraction and gas-phase electron diffraction.[4][6]

- Single-Crystal X-ray Diffraction: This technique provided conclusive evidence for the distorted trigonal prismatic structure.[7] Due to the compound's thermal instability, the diffraction data was collected at a very low temperature of -163°C.[4][7]
- Gas-Phase Electron Diffraction: These studies confirmed the non-octahedral, trigonal prismatic geometry of the molecule in the gaseous state.[6]

The workflow for determining the molecular structure via these methods is illustrated below.

Diagram 1: Workflow for Molecular Structure Determination

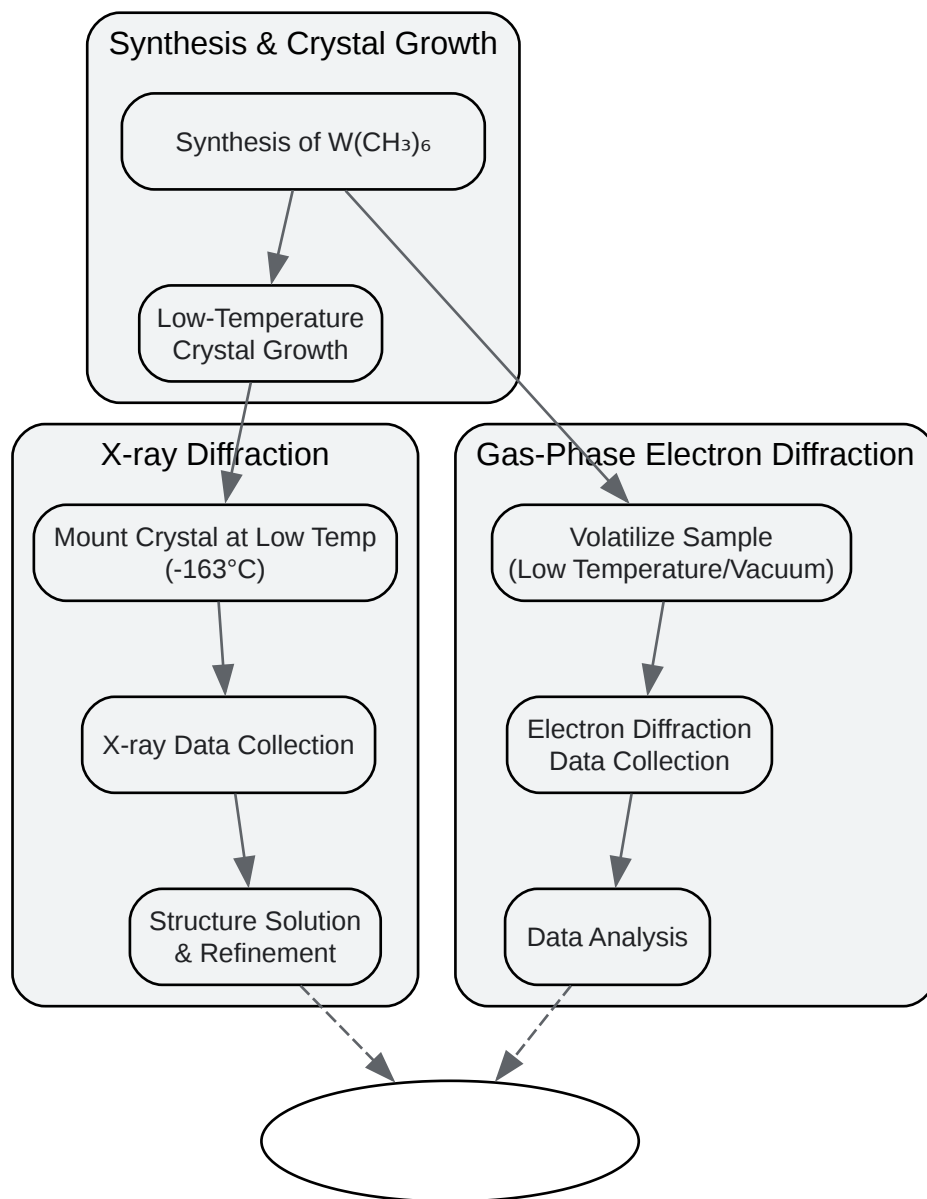
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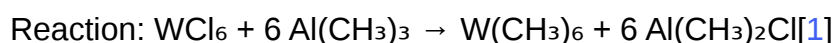
Diagram 1: Workflow for Molecular Structure Determination

## Experimental Protocols

Given the air-sensitive and thermally unstable nature of **hexamethyl tungsten**, all experimental procedures must be conducted under an inert atmosphere (e.g., argon or nitrogen) and at low temperatures whenever possible.

## Synthesis of Hexamethyl Tungsten

An improved and commonly cited method for the synthesis of **hexamethyl tungsten** involves the reaction of tungsten hexachloride with trimethylaluminium in the presence of trimethylamine.<sup>[1]</sup>



Procedure Outline:

- All glassware must be rigorously dried and the reaction carried out under an inert atmosphere.
- Tungsten hexachloride is dissolved in a suitable anhydrous solvent (e.g., diethyl ether).
- A solution of trimethylaluminium and trimethylamine is slowly added to the tungsten hexachloride solution at low temperature.
- The reaction mixture is carefully warmed to room temperature and stirred for a specified period.
- The volatile **hexamethyl tungsten** is isolated from the reaction mixture by vacuum sublimation.

## Determination of Melting Point

The melting point of this air-sensitive compound is determined using a sealed capillary method in a specialized melting point apparatus.

Procedure Outline:

- Under an inert atmosphere, a small amount of crystalline **hexamethyl tungsten** is loaded into a thin-walled capillary tube.

- The capillary tube is flame-sealed under vacuum or a positive pressure of inert gas.
- The sealed capillary is placed in a melting point apparatus.
- The temperature is increased slowly, and the range from the first appearance of liquid to the complete melting of the solid is recorded as the melting point. It is crucial to note that for **hexamethyl tungsten**, decomposition occurs around its melting point.

## Determination of Solubility

The solubility of **hexamethyl tungsten** is qualitatively determined by observing its dissolution in various anhydrous solvents under an inert atmosphere.

Procedure Outline:

- In a glovebox or under a Schlenk line, a small, accurately weighed amount of **hexamethyl tungsten** is placed in a vial.
- A measured volume of the desired anhydrous solvent is added to the vial.
- The mixture is agitated at a controlled temperature.
- Visual observation is used to determine if the compound has dissolved completely. For quantitative measurements, spectroscopic methods can be employed to determine the concentration of the dissolved species.

The logical relationship for assessing solubility is depicted in the following diagram.

Diagram 2: Solubility Assessment Logic

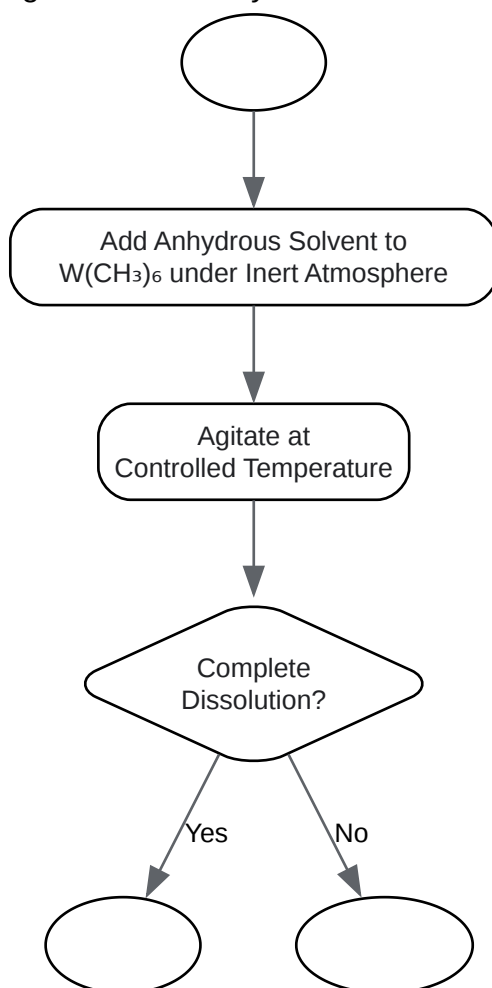
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Diagram 2: Solubility Assessment Logic

## Stability and Handling

**Hexamethyl tungsten** is notoriously unstable at room temperature, decomposing to release methane and trace amounts of ethane, leaving a black residue.<sup>[1][7]</sup> It is also highly air-sensitive and pyrophoric. Therefore, strict air-free and low-temperature techniques are mandatory for its handling and storage. All manipulations should be performed in a glovebox or using Schlenk techniques with deoxygenated and dried solvents.

## Conclusion

This technical guide has provided a detailed overview of the core physical properties of **hexamethyl tungsten**, emphasizing its unique structural characteristics and the experimental considerations required for its study. The presented data and procedural outlines serve as a valuable resource for researchers and scientists engaged in work with this fascinating and challenging organometallic compound. A thorough understanding of its physical properties is paramount for its safe handling and effective application in further research and development endeavors.

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